

physical and chemical properties of (S)-4-Isopropylthiazolidine-2-thione

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Compound of Interest

Compound Name: (S)-4-Isopropylthiazolidine-2-thione

Cat. No.: B1631226

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An In-depth Technical Guide to the Properties and Applications of **(S)-4-Isopropylthiazolidine-2-thione**

Introduction

(S)-4-Isopropylthiazolidine-2-thione is a sulfur-containing heterocyclic compound of significant interest in the fields of organic synthesis and pharmaceutical development. Derived from the natural amino acid (S)-valine, its core value lies in its role as a highly effective and reliable chiral auxiliary.^[1] Chiral auxiliaries are stereogenic molecules that are temporarily attached to a prochiral substrate to direct a chemical reaction to produce a single stereoisomer. This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **(S)-4-Isopropylthiazolidine-2-thione**, details its application in asymmetric synthesis, and offers practical experimental protocols for its preparation and use.

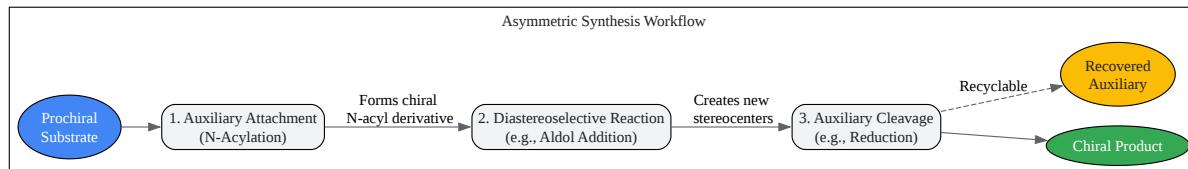
Physicochemical and Spectroscopic Profile

(S)-4-Isopropylthiazolidine-2-thione is typically a white to off-white crystalline solid.^[1] Its stereocenter, derived from (S)-valinol, is key to its function in asymmetric synthesis.

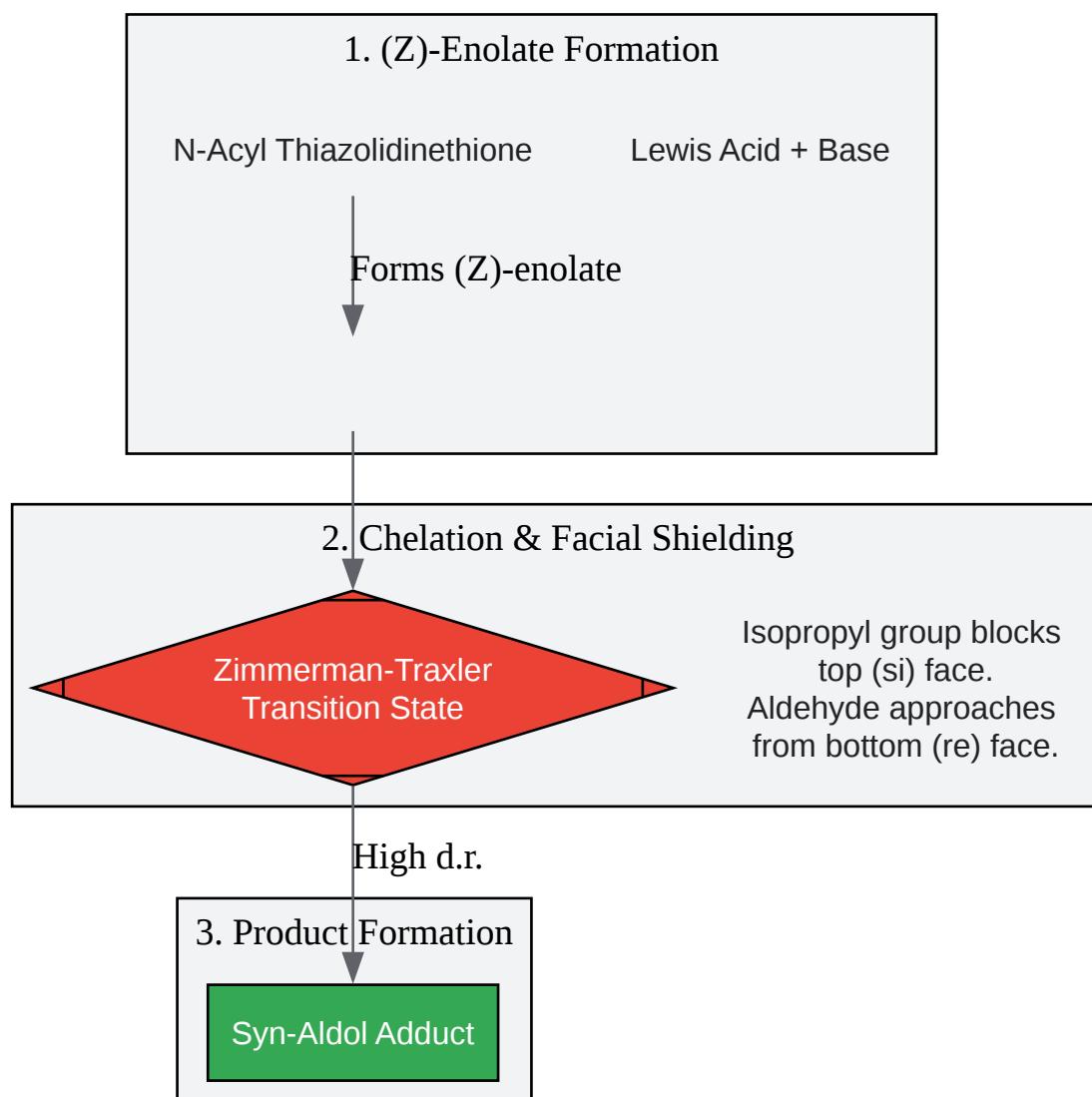
Molecular Structure

The structure of **(S)-4-Isopropylthiazolidine-2-thione** features a five-membered thiazolidine ring with a thione group at the 2-position and an isopropyl group at the 4-position in the (S)

configuration.



Mechanism of Diastereoselective Aldol Addition



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References

- 1. chemimpex.com [chemimpex.com]
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